

Emtricitabine-15N,D2: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: *Emtricitabine-15N,D2*

Cat. No.: *B12427662*

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This guide provides a focused examination of the molecular characteristics of the isotopically labeled reverse transcriptase inhibitor, **Emtricitabine-15N,D2**, for researchers, scientists, and professionals in drug development.

Core Molecular Data

The key quantitative data for Emtricitabine and its stable isotope-labeled counterpart, **Emtricitabine-15N,D2**, are summarized below. This information is fundamental for a variety of research applications, including its use as an internal standard in quantitative analyses.

| Compound | Molecular Formula | Molecular Weight (g/mol) |
|----------------------|---|---|
| Emtricitabine | $C_8H_{10}FN_3O_3S$ ^{[1][2][3][4]} | 247.25 ^{[3][4][5]} |
| Emtricitabine-15N,D2 | $C_8H_8D_2FN_2^{15}NO_3S$ ^{[6][7][8][9][10]} | 250.25 ^{[7][8][9][11][12][13]} |

Isotopic Labeling of Emtricitabine

Emtricitabine-15N,D2 is a stable isotope-labeled version of Emtricitabine.^[12] This labeling involves the incorporation of one nitrogen-15 (¹⁵N) and two deuterium (D or ²H) atoms into the molecular structure of the parent drug. Such labeled compounds are critical for use as internal standards in bioanalytical assays, enabling precise quantification in complex biological matrices.^[14]

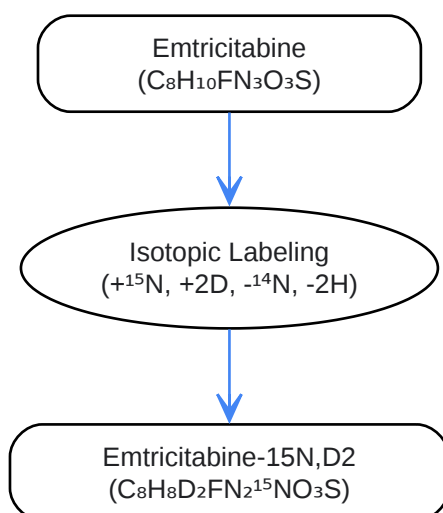


Figure 1. Isotopic Labeling of Emtricitabine

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Figure 1. Relationship between Emtricitabine and its isotopically labeled form.

Mechanism of Action

Emtricitabine is a synthetic nucleoside analog of cytidine that exhibits potent antiviral activity against the Human Immunodeficiency Virus Type 1 (HIV-1).[1][2] Its mechanism of action involves the inhibition of the HIV-1 reverse transcriptase enzyme.[1][4] Following administration, Emtricitabine is phosphorylated by cellular enzymes to form its active 5'-triphosphate metabolite. This active form competes with the natural substrate, deoxycytidine 5'-triphosphate, and its incorporation into the growing viral DNA chain leads to termination of DNA synthesis.[1]

Experimental Protocols

Detailed experimental protocols for the synthesis, analysis, or use of **Emtricitabine-15N,D2** are highly specific to the research application and are typically developed and validated in-house by individual research laboratories or available through specialized service providers. Publicly available, standardized protocols are not detailed in the general literature. For specific analytical methods, researchers should refer to pharmacopeial standards or relevant scientific publications.

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